

Technical Support Center: HCV E2 484-499 Peptide

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Compound of Interest

Compound Name: HCV-1 e2 Protein (484-499)

Cat. No.: B15565817

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the aggregation of the Hepatitis C Virus (HCV) E2 484-499 peptide.

Understanding the HCV E2 484-499 Peptide

The HCV E2 484-499 peptide is a 16-amino acid sequence (Pro-Tyr-Cys-Trp-His-Tyr-Pro-Pro-Lys-Pro-Cys-Gly-Ile-Val-Pro-Ala) derived from the E2 envelope glycoprotein of the Hepatitis C virus.^{[1][2]} This region is part of a major antigenic site on the E2 protein. Due to its amino acid composition, particularly the presence of hydrophobic residues and two cysteine residues, this peptide has a high propensity to aggregate in aqueous solutions, which can significantly impact experimental outcomes.

Troubleshooting Guide: Preventing and Resolving Aggregation

This guide provides a systematic approach to troubleshoot and prevent the aggregation of the HCV E2 484-499 peptide.

Problem: My lyophilized HCV E2 484-499 peptide will not dissolve.

The insolubility of lyophilized peptides is a common issue, often due to the formation of aggregates during synthesis, purification, or lyophilization. Follow these steps to achieve solubilization:

Step 1: Initial Solubility Test.

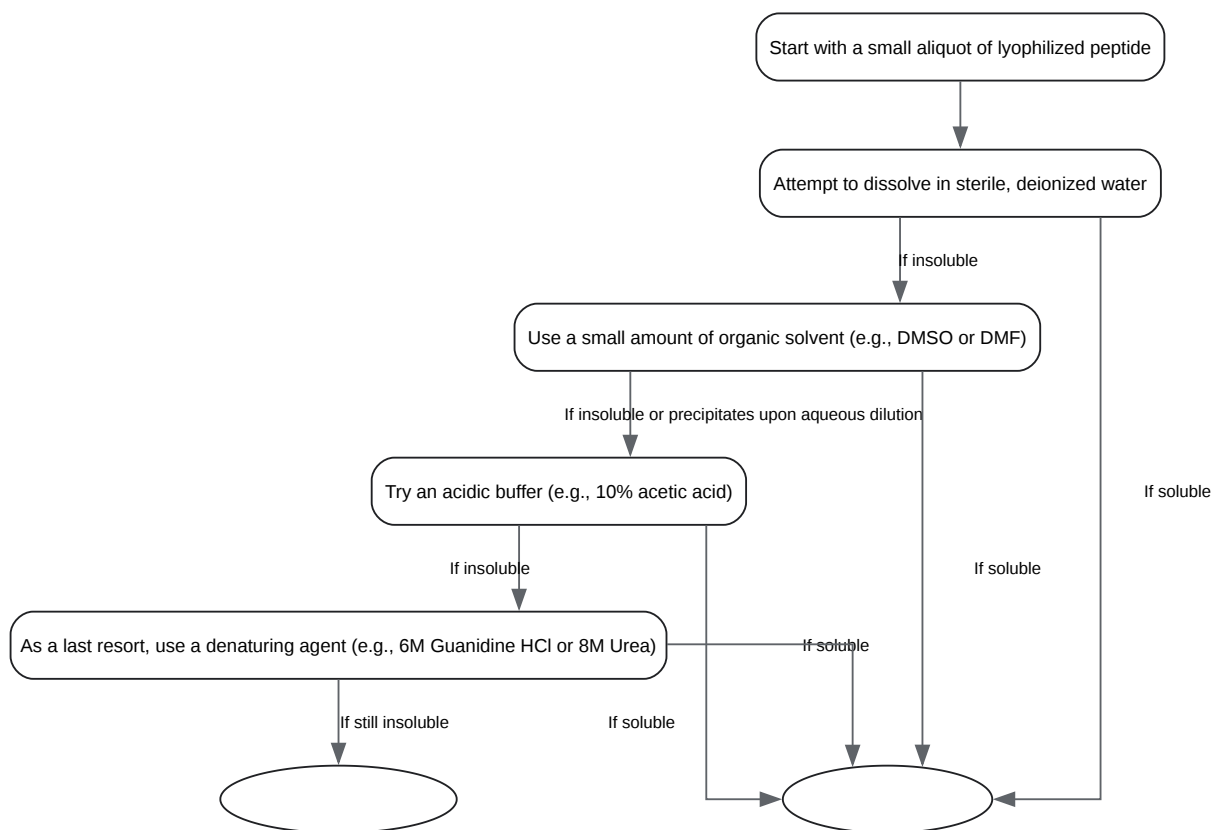
Before dissolving the entire sample, it is crucial to perform a solubility test on a small aliquot. This prevents the potential loss of valuable peptide in an inappropriate solvent.

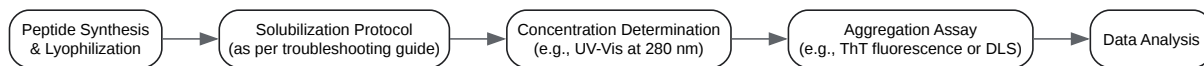
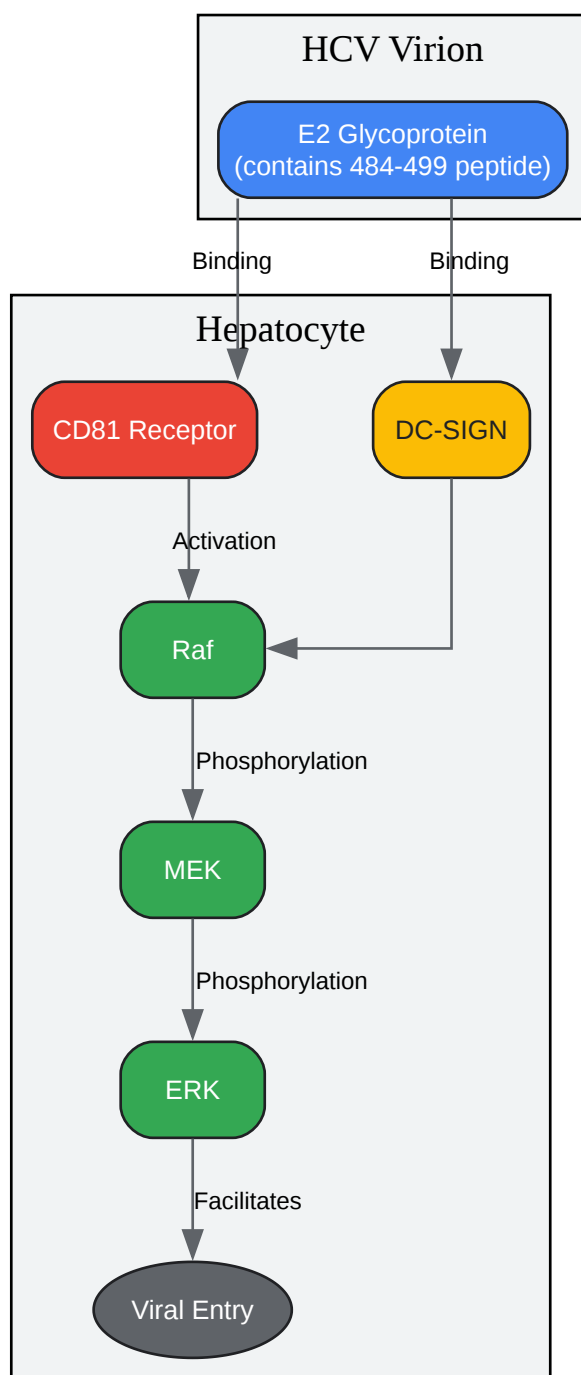
Step 2: Selecting the Right Solvent.

The choice of solvent is critical and depends on the peptide's physicochemical properties.

- Physicochemical Properties of HCV E2 484-499 Peptide:
 - Sequence: Pro-Tyr-Cys-Trp-His-Tyr-Pro-Pro-Lys-Pro-Cys-Gly-Ile-Val-Pro-Ala
 - Hydrophobicity: This peptide is highly hydrophobic due to the presence of multiple proline, tyrosine, tryptophan, isoleucine, and valine residues. Hydrophobic peptides tend to be poorly soluble in aqueous solutions.
 - Charge and Isoelectric Point (pI): The net charge of a peptide influences its solubility, with the lowest solubility typically observed at its isoelectric point (pI). The estimated pI of the HCV E2 484-499 peptide is in the neutral to slightly basic range. To enhance solubility, the pH of the solvent should be adjusted to be at least 2 units away from the pI.

Recommended Solubilization Workflow:





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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